

# isononyl alcohol safety data sheet

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## Compound Focus: Isononyl alcohol

CAS No.: 2430-22-0

Cat. No.: S602932

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## Safety Data Sheet Summary

The table below summarizes the key information from the Safety Data Sheet (SDS) of **isononyl alcohol** [1].

Property / Aspect	Details
Identifiers	<b>CAS No.:</b> 27458-94-2; <b>Synonyms:</b> 7-methyloctan-1-ol; <b>Molecular Formula:</b> C <sub>9</sub> H <sub>20</sub> O [1]
Classification & Hazards	Hazardous to the aquatic environment with long-lasting effects (Chronic Aquatic Hazard Category 3) [1].
Precautionary Statements	<b>Prevention:</b> H412 - Harmful to aquatic life with long lasting effects. <b>Response:</b> P273 - Avoid release to the environment. <b>Disposal:</b> P501 - Dispose of contents/container to an approved treatment facility [1].
First Aid Measures	General advice: Move to fresh air if inhaled, rinse skin with water, flush eyes with water, and rinse mouth if swallowed. Seek medical attention [1].
Physical & Chemical Properties	<b>Physical State:</b> Liquid; <b>Boiling Point:</b> ~194°C; <b>Flash Point:</b> 80°C; <b>Density:</b> 0.824 g/cm <sup>3</sup> ; <b>Solubility in water:</b> None [1].
Stability & Reactivity	<b>Incompatible with:</b> Strong oxidants, inorganic acids, aldehydes, alkene oxides, acid anhydrides, rubber, and PVC [1].

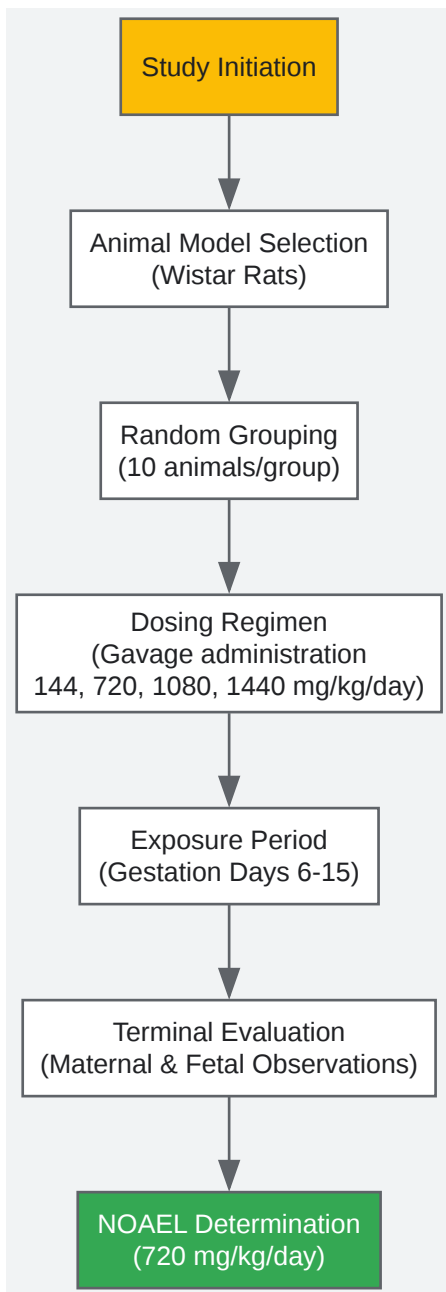
## Toxicological Review and Usage

A review by the Research Institute for Fragrance Materials (RIFM) provides additional context on the use and toxicology of **isononyl alcohol** [2].

- **Usage:** **Isononyl alcohol** is used as a **fragrance ingredient** in cosmetics, fine fragrances, shampoos, toilet soaps, and household cleaners. Its global use is estimated at **1–10 metric tons per annum** [2].
- **Toxicological Data:** The review notes that a complete literature search was conducted. However, for many standard health endpoints like **acute toxicity, skin irritation, and skin sensitization, the available information is listed as "No available information"** [2].
- **Developmental Toxicity Study:** A key study investigated the developmental toxicity of different isomeric mixes of **isononyl alcohol** in Wistar rats. The study reported a **No Observed Adverse Effect Level (NOAEL) of 720 mg/kg/day** for both maternal and developmental toxicity in this specific experiment [2].

## Experimental Protocol: Developmental Toxicity Study

The search results include a summary of a developmental toxicity study, which provides insight into the experimental methodology [2].



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This diagram outlines the workflow of the developmental toxicity study on **isononyl alcohol** [2].

- **Guideline:** The study was conducted in accordance with **OECD Test Guideline 414 (Prenatal Developmental Toxicity Study)** [2].
- **Animal Model:** The test system used was **Wistar rats** [2].
- **Dosing:** The substance was administered **via gavage** (oral) to pregnant rats. The doses tested were **144, 720, 1080, and 1440 mg/kg/day**. A control group received the vehicle alone [2].
- **Exposure Period:** Dosing occurred during the major period of organogenesis, from **gestation days 6 to 15** [2].

- **Endpoint Evaluation:** On gestation day 21, the dams were evaluated for maternal toxicity. The fetuses were examined for **viability, body weight, and external, visceral, and skeletal abnormalities** [2].

## Key Safety Considerations and Data Gaps

- **Primary Hazard:** The main identified hazard is **environmental toxicity**. It is harmful to aquatic life and measures must be taken to prevent its release into the environment [1].
- **Data Gaps:** The toxicological review explicitly states that data is unavailable for several standard health endpoints, including **acute toxicity, skin and eye irritation, and skin sensitization** [2]. This lack of data means a full safety profile for human health is not available from these sources.
- **Handling and Storage:** The SDS advises handling in a **well-ventilated place**, wearing suitable protective clothing, and avoiding contact with skin and eyes. It should be stored separately from incompatible materials [1].

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## References

1. isononyl alcohol - Safety Data Sheet [chemicalbook.com]
2. [sciencedirect.com/science/article/abs/pii/S0278691510003108](https://www.sciencedirect.com/science/article/abs/pii/S0278691510003108) [sciencedirect.com]

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